

# What is the chemical structure of calcium levulinate?

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## Compound of Interest

Compound Name: Calcium levulinate

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## An In-depth Technical Guide to Calcium Levulinate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **calcium levulinate**, a significant organic calcium salt used in pharmaceutical formulations, drug development, and nutritional supplementation. It covers its chemical structure, physicochemical properties, synthesis, and mechanism of action, with a focus on providing detailed data and experimental protocols for a scientific audience.

### Chemical Structure and Identification

**Calcium levulinate** is the calcium salt of levulinic acid (4-oxopentanoic acid). It is typically available in anhydrous or dihydrate form. The structure consists of a central calcium ion ( $\text{Ca}^{2+}$ ) ionically bonded to two levulinate anions.

The key identifiers for **calcium levulinate** are summarized below.

Identifier	Value (Anhydrous)	Value (Dihydrate)
IUPAC Name	calcium;4-oxopentanoate[1][2][3]	calcium;bis(4-oxopentanoate);dihydrate[4]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> CaO <sub>6</sub> [1][2][5][6]	C <sub>10</sub> H <sub>18</sub> CaO <sub>8</sub> [4]
SMILES	CC(=O)CCC(=O)[O-].CC(=O)CCC(=O)[O-].[Ca+2][1][2][7]	CC(=O)CCC(=O)[O-].CC(=O)CCC(=O)[O-].O.O.[Ca+2][4][8]
InChI Key	APKDPOQXVKRLEP-UHFFFAOYSA-L[1][2][7]	WQFDRFDIWAMOPA-UHFFFAOYSA-L[8]
CAS Number	591-64-0[1][5][6]	5743-49-7[4][9]

## Physicochemical Properties

**Calcium levulinate** is recognized for its high solubility and bioavailability, making it particularly suitable for parenteral and oral dosage forms.[10][11] Its high solubility of over 30% at 25°C is a notable advantage.[4][5]

Property	Value	References
Molecular Weight	270.29 g/mol (Anhydrous)	[1][2][5][6]
	306.32 g/mol (Dihydrate)	[4][9]
Appearance	White crystalline or amorphous powder	[2][9]
Melting Point	119-125 °C	[9][12]
pH (10% solution)	7.0 - 8.5	[9][12]
Solubility	Freely soluble in water; slightly soluble in alcohol.	[9][10][13]
Loss on Drying	10.5% - 12.0% (Dihydrate)	[12][14]
Calcium Content	~14.8% (higher than calcium lactate)	[4][5][15]

## Experimental Protocols

This section details methodologies for the synthesis and quality control analysis of **calcium levulinate**, compiled from established literature and patents.

The synthesis of **calcium levulinate** is a straightforward acid-base reaction. It can be prepared from biomass-derived levulinic acid and a calcium source, such as calcium hydroxide or calcium carbonate from eggshells.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Protocol: (Based on reaction with Calcium Hydroxide[\[15\]](#)[\[17\]](#))

- Preparation: Add a stoichiometric amount of calcium hydroxide to a reaction vessel containing purified water.
- Reaction: While stirring, slowly add levulinic acid to the calcium hydroxide slurry at room temperature (20-25°C).
- pH Control: Continue the addition of levulinic acid until the reaction mixture reaches a pH of approximately 6.7-7.0 to ensure complete neutralization.
- Purification: The resulting solution may be treated with activated carbon for decolorization and then filtered to remove impurities.
- Crystallization: The clear filtrate is concentrated and then cooled to a low temperature (0-5°C) to induce crystallization of **calcium levulinate** dihydrate.
- Isolation & Drying: The crystals are isolated by filtration, washed with cold water, and then dried under vacuum at 60°C.[\[12\]](#)

The purity of **calcium levulinate** is determined by a complexometric titration assay to quantify the calcium content.[\[12\]](#)[\[14\]](#)

Protocol:

- Sample Preparation: Accurately weigh approximately 600 mg of **Calcium Levulinate** and dissolve it in 150 mL of water containing 2 mL of 3 N hydrochloric acid.

- Titration Setup: Use a magnetic stirrer for continuous mixing. Add 30 mL of 0.05 M edetate disodium (EDTA) VS from a 50-mL buret.
- pH Adjustment: Add 15 mL of 1 N sodium hydroxide to the solution.
- Indicator: Add approximately 300 mg of hydroxy naphthol blue indicator.
- Endpoint: Continue the titration with 0.05 M edetate disodium VS until a distinct blue endpoint is observed.
- Calculation: Each mL of 0.05 M edetate disodium is equivalent to 13.51 mg of anhydrous **calcium levulinate** ( $C_{10}H_{14}CaO_6$ ).

## Visualized Workflows and Pathways

To better illustrate the processes and mechanisms related to **calcium levulinate**, the following diagrams are provided using the DOT language.

This diagram outlines the general laboratory-scale process for producing pure **calcium levulinate**.

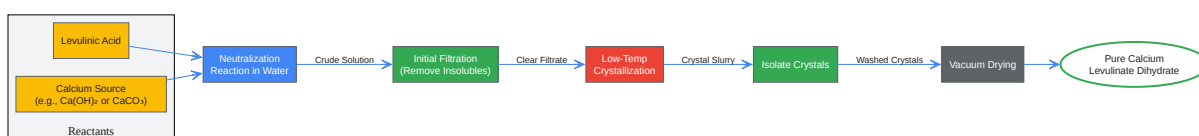


Figure 1: General Workflow for Calcium Levulinate Synthesis

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Caption: Figure 1: General Workflow for **Calcium Levulinate** Synthesis.

This diagram illustrates the key steps of the USP titrimetric assay for determining the purity of **calcium levulinate**.

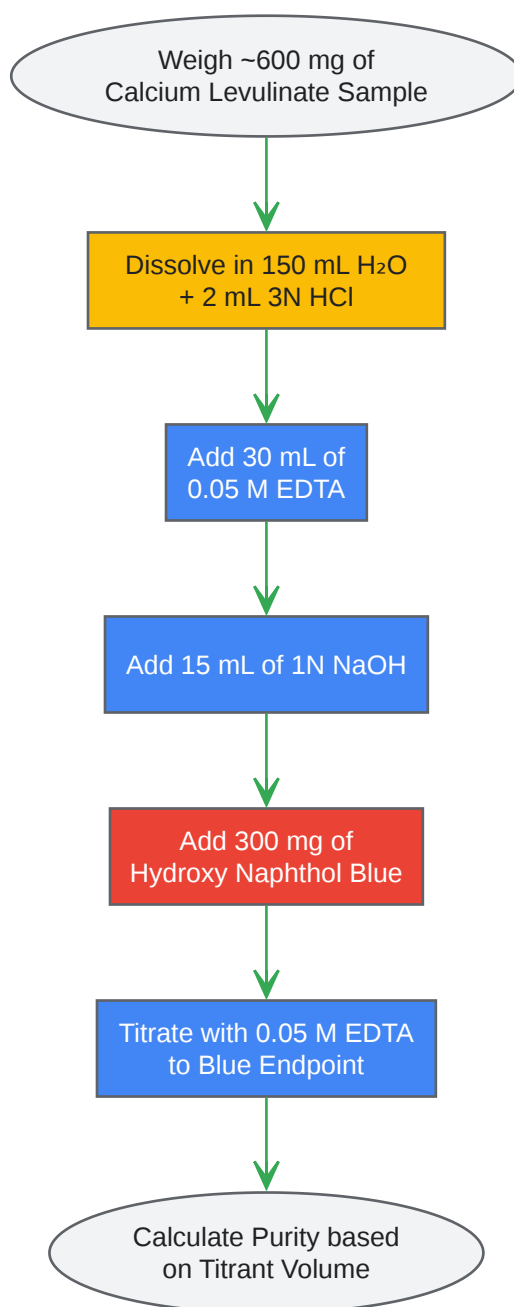


Figure 2: Workflow for USP Titrimetric Assay

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Caption: Figure 2: Workflow for USP Titrimetric Assay.

As a calcium supplement, **calcium levulinate** serves to increase extracellular and subsequently intracellular calcium concentrations. The dissociated  $\text{Ca}^{2+}$  ions then act as crucial second messengers in signal transduction.

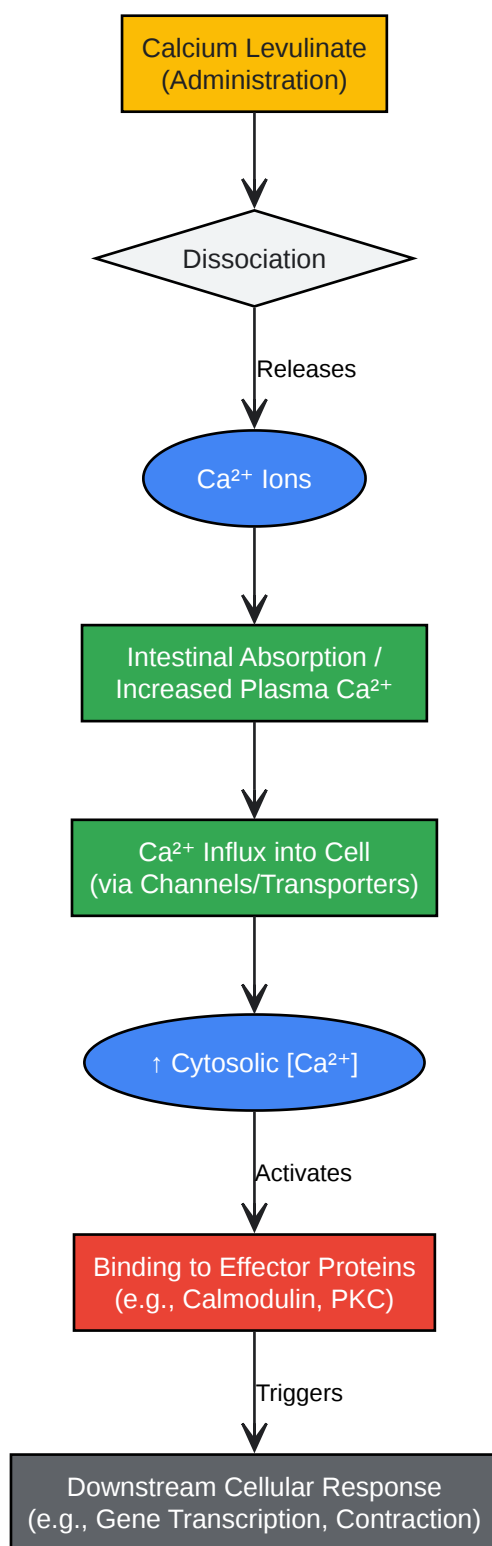


Figure 3: Role of  $\text{Ca}^{2+}$  in a General Signaling Pathway

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Caption: Figure 3: Role of  $\text{Ca}^{2+}$  in a General Signaling Pathway.

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